

Personal protective equipment for handling 6-Bromohexan-2-one

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Compound of Interest

Compound Name: 6-Bromohexan-2-one

Cat. No.: B030552

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Essential Safety and Handling Guide for 6-Bromohexan-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Bromohexan-2-one** (CAS No. 10226-29-6). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks.

Chemical Safety and Hazard Information

6-Bromohexan-2-one is a combustible liquid that can cause significant health hazards. It is crucial to understand its properties to handle it safely. The compound is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **6-Bromohexan-2-one**, pertinent to its safe handling and storage. Occupational exposure limits (OELs) have not been established by major regulatory bodies for this specific compound.

Property	Value	Citation(s)
CAS Number	10226-29-6	[2]
Molecular Formula	C ₆ H ₁₁ BrO	[1]
Molecular Weight	179.05 g/mol	[1]
Physical Form	Liquid	[2]
Boiling Point	227.2 °C @ 760 mmHg	[3]
Flash Point	78.2 °C	[3]
Density	1.298 g/cm ³	[3]
Storage Temperature	Inert atmosphere, in freezer, under -20°C	[3][4]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory to prevent exposure through inhalation, skin contact, or eye contact.

Protection Type	Specification	Citation(s)
Eye and Face	Chemical safety goggles compliant with EU Standard EN166 or OSHA 29 CFR 1910.133. A face shield is recommended if there is a splash hazard.	[5]
Hand	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber). Inspect gloves for integrity before each use. Double-gloving is recommended for added protection.	[5][6]
Body	A flame-retardant laboratory coat. For larger quantities or significant splash risk, a chemical-resistant apron over the lab coat is required.	[5]
Respiratory	Under normal laboratory conditions with adequate ventilation (e.g., in a chemical fume hood), respiratory protection is not required. For emergencies or in cases of poor ventilation, a NIOSH/MSHA-approved respirator is necessary.	[5]

Operational and Disposal Plans

Follow these step-by-step procedures for the safe handling, storage, and disposal of **6-Bromohexan-2-one**.

Experimental Protocol: Safe Handling Workflow

- Preparation and Engineering Controls:
 - Always handle **6-Bromohexan-2-one** inside a certified chemical fume hood to ensure adequate ventilation.[\[5\]](#)
 - Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[5\]](#)
 - Keep the container tightly closed when not in use.[\[5\]](#)
- Handling the Chemical:
 - Wear all required PPE as specified in the table above.
 - Avoid direct contact with skin and eyes. Do not breathe vapors or mists.[\[5\]](#)
 - Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)
 - Use only non-sparking tools and explosion-proof equipment when handling.[\[7\]](#)
 - Ground and bond containers when transferring material to prevent static discharge.[\[5\]](#)
- Storage:
 - Store in a tightly sealed container in a dry, cool, and well-ventilated area designated for flammable liquids.[\[5\]](#)[\[7\]](#)
 - For long-term storage, maintain under an inert atmosphere in a freezer at or below -20°C.[\[3\]](#)[\[4\]](#)

Spill Management Protocol

- Immediate Actions:
 - Evacuate all non-essential personnel from the spill area.
 - Remove all sources of ignition immediately.

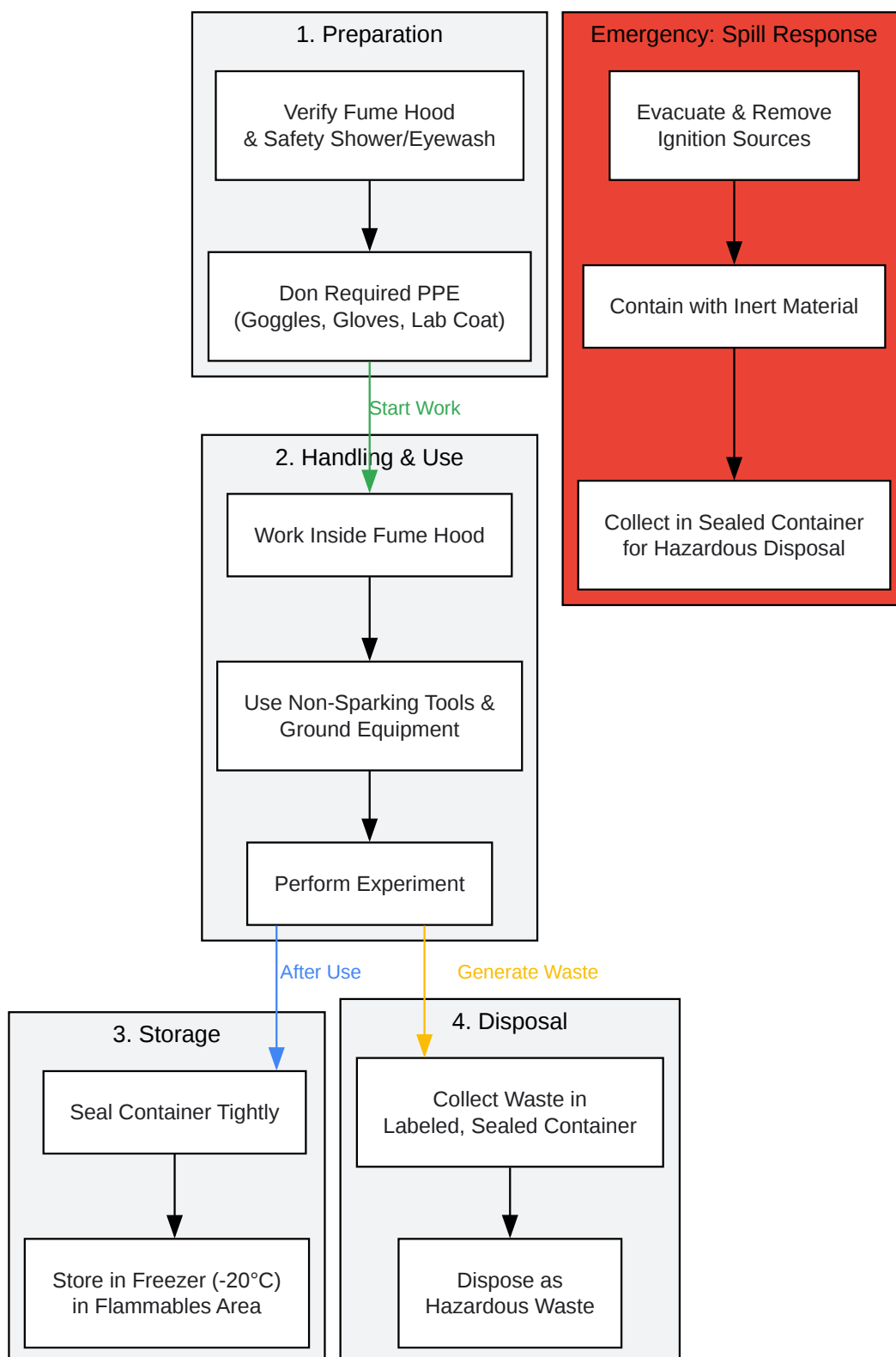
- Ensure the area is well-ventilated, preferably within a fume hood.
- Containment and Cleanup:
 - Wearing full PPE, absorb the spill using an inert, non-combustible material such as sand, silica gel, or a universal binder.^[7]
 - Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and sealed container for hazardous waste disposal.^[7]
 - Do not allow the chemical to enter drains or waterways.^[7]

Disposal Plan

- All waste containing **6-Bromohexan-2-one**, including contaminated absorbents and disposable PPE, must be treated as hazardous waste.
- Dispose of the waste in sealed, properly labeled containers through an approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations.

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **6-Bromohexan-2-one**, from initial preparation to final disposal.



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Caption: Safe handling workflow for **6-Bromohexan-2-one**.

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Email: info@benchchem.com